

understanding the chemical formula of 4-bromo-2-methyl-6-nitrophenol

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Compound of Interest

Compound Name: 4-Bromo-2-methyl-6-nitrophenol

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An In-depth Technical Guide to 4-Bromo-2-methyl-6-nitrophenol

This guide provides a comprehensive technical overview of **4-bromo-2-methyl-6-nitrophenol** (CAS No: 20294-50-2), a substituted phenol of significant interest in synthetic organic chemistry.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into its chemical properties, synthesis, and characterization.

Compound Profile and Physicochemical Properties

4-Bromo-2-methyl-6-nitrophenol is a crystalline solid characterized by the presence of a hydroxyl group, a methyl group, a bromine atom, and a nitro group on a benzene ring.^[1] This unique combination of functional groups dictates its chemical reactivity and physical properties, making it a valuable intermediate in the synthesis of more complex molecules.

The structural and physical properties are summarized in the table below:

Property	Value
Molecular Formula	C ₇ H ₆ BrNO ₃ [1]
Molecular Weight	232.03 g/mol [1]
IUPAC Name	4-bromo-2-methyl-6-nitrophenol[1]
CAS Number	20294-50-2[1]
Melting Point	90.5 °C[1]
Boiling Point	278.5°C at 760 mmHg[1]
Density	1.8 g/cm ³ [1]
Flash Point	122.2 °C[1]
Vapor Pressure	0.00252 mmHg at 25°C[1]

Below is a diagram illustrating the chemical structure of **4-bromo-2-methyl-6-nitrophenol**.

Caption: Chemical structure of **4-bromo-2-methyl-6-nitrophenol**.

Synthesis Protocol: Electrophilic Aromatic Substitution

The synthesis of **4-bromo-2-methyl-6-nitrophenol** is a multi-step process that relies on the principles of electrophilic aromatic substitution. The directing effects of the substituents on the aromatic ring are crucial for achieving the desired regioselectivity. The hydroxyl and methyl groups are ortho-, para-directing and activating, while the bromine is also an ortho-, para-director but deactivating. The nitro group is a meta-directing and deactivating group.

A common synthetic route starts with o-cresol (2-methylphenol). The following is a detailed protocol:

Step 1: Bromination of o-Cresol

- **Reaction Setup:** In a flask equipped with a magnetic stirrer and a dropping funnel, dissolve o-cresol in a suitable solvent like glacial acetic acid.

- **Reagent Addition:** Slowly add a solution of bromine in glacial acetic acid to the flask at room temperature with constant stirring. The hydroxyl and methyl groups will direct the bromine to the para position, which is sterically less hindered than the ortho positions.
- **Reaction Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, pour the mixture into cold water to precipitate the product, 4-bromo-2-methylphenol.
- **Purification:** Collect the precipitate by vacuum filtration, wash with cold water, and recrystallize from a suitable solvent like ethanol/water to obtain the pure product.

Step 2: Nitration of 4-Bromo-2-methylphenol

- **Reaction Setup:** In a flask cooled in an ice-salt bath to 0 °C, slowly add 4-bromo-2-methylphenol to cold concentrated sulfuric acid with vigorous stirring, ensuring the temperature does not exceed 5 °C.^[2]
- **Nitrating Mixture:** Prepare a nitrating mixture by slowly adding concentrated nitric acid to cold concentrated sulfuric acid.^[2]
- **Reagent Addition:** Add the nitrating mixture dropwise to the solution of the phenol in sulfuric acid, maintaining the temperature below 5 °C.^[2] The strong activating and directing effect of the hydroxyl group will direct the nitro group to the ortho position (position 6).^[2]
- **Reaction Monitoring:** Stir the reaction mixture at 0-5 °C for 1-2 hours and monitor its progress by TLC.^[2]
- **Workup:** Carefully pour the reaction mixture onto crushed ice with stirring to precipitate the yellow product, **4-bromo-2-methyl-6-nitrophenol**.^[2]
- **Purification:** Collect the solid by vacuum filtration and wash with cold water until the washings are neutral.^[2] Recrystallize the crude product from an ethanol/water mixture to obtain the pure final product.^[2]



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Caption: Synthetic workflow for **4-bromo-2-methyl-6-nitrophenol**.

Spectroscopic Characterization

Definitive structural confirmation of the synthesized **4-bromo-2-methyl-6-nitrophenol** is achieved through a combination of spectroscopic methods.[3]

- **¹H NMR (Proton Nuclear Magnetic Resonance):** The ¹H NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl protons, and the hydroxyl proton. The integration and splitting patterns of these signals provide information about the number and connectivity of the protons in the molecule.
- **¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The ¹³C NMR spectrum will display signals for each unique carbon atom in the molecule, including the six aromatic carbons and the methyl carbon.
- **IR (Infrared) Spectroscopy:** The IR spectrum will show characteristic absorption bands for the functional groups present. Key expected peaks include a broad O-H stretch for the hydroxyl group, N-O stretches for the nitro group, and a C-Br stretch.[3]
- **Mass Spectrometry (MS):** Mass spectrometry will determine the molecular weight of the compound. The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns, including the isotopic pattern of bromine.[3]

Applications and Research Directions

Substituted nitrophenols are important intermediates in the synthesis of a wide range of organic compounds. While specific applications for **4-bromo-2-methyl-6-nitrophenol** are not extensively documented in publicly available literature, its structure suggests potential utility in several areas:

- **Pharmaceutical Synthesis:** As a building block for the synthesis of more complex, biologically active molecules.

- Agrochemicals: As a precursor for the development of new herbicides, fungicides, or pesticides.
- Dye Manufacturing: As an intermediate in the production of azo dyes.

Further research is needed to fully explore the potential applications of this compound.

Safety and Handling

4-Bromo-2-methyl-6-nitrophenol is a hazardous substance and should be handled with appropriate safety precautions.^[1]

- Hazards: It is harmful if swallowed, causes skin irritation, and causes serious eye irritation.^[1] It may also cause respiratory irritation.^[1]
- Precautions: When handling this compound, wear protective gloves, protective clothing, and eye/face protection.^[1] Use only in a well-ventilated area and avoid breathing dust.^[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.^[1]

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